

# Allyl Lactate: A Versatile Bio-based Platform for Fine Chemical Synthesis

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## Compound of Interest

Compound Name: *Allyl lactate*

Cat. No.: *B1347069*

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## Introduction

**Allyl lactate**, a bio-derivable ester of lactic acid and allyl alcohol, is emerging as a versatile and sustainable building block in the synthesis of a wide range of fine chemicals. Its unique bifunctionality, possessing both a reactive allyl group and a chiral lactate moiety, opens avenues for its application in polymer chemistry, asymmetric synthesis, and the formulation of flavors and fragrances. This application note provides a detailed overview of the synthetic utility of **allyl lactate**, complete with experimental protocols and quantitative data for key transformations.

## Synthesis of Allyl Lactate

**Allyl lactate** can be efficiently synthesized via Fischer esterification of lactic acid with allyl alcohol. A well-established protocol from Organic Syntheses provides a robust method for its preparation.<sup>[1]</sup>

### Experimental Protocol: Synthesis of **Allyl Lactate**<sup>[1]</sup>

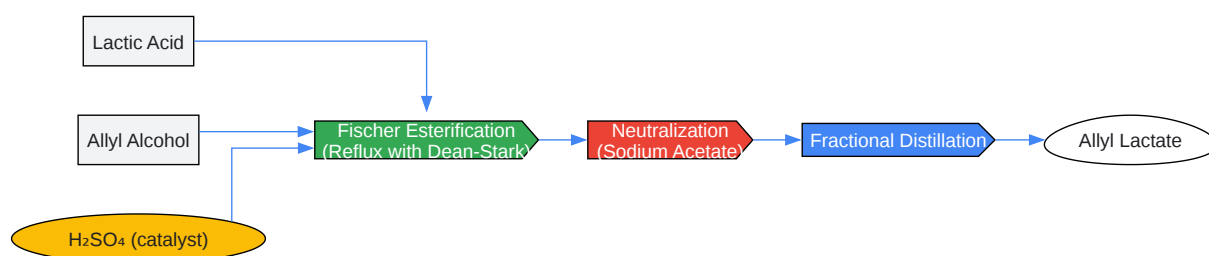
- Materials: 80% Lactic acid (6 moles), Benzene (300 mL), Concentrated sulfuric acid (5 mL), Allyl alcohol (24 moles), Anhydrous sodium acetate (18 g).
- Procedure:

- A mixture of 80% lactic acid, benzene, and concentrated sulfuric acid is refluxed in a flask equipped with a Dean-Stark trap to remove water.
- Once the initial water evolution slows, a large excess of allyl alcohol is added, and reflux is continued until no more water is collected.
- The acidic catalyst is neutralized with anhydrous sodium acetate.
- The mixture is then subjected to fractional distillation under reduced pressure to isolate the pure **allyl lactate**.

#### Quantitative Data: Synthesis of **Allyl Lactate**

Reactant Ratio (Alcohol:Acid)	Yield (%)	Reference
4:1	90	[1]
3:1	85-88	[1]
2:1	~65	[1]
5:3	58-60	[1]

#### Logical Relationship: Synthesis of **Allyl Lactate**



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Caption: Workflow for the synthesis of **allyl lactate** via Fischer esterification.

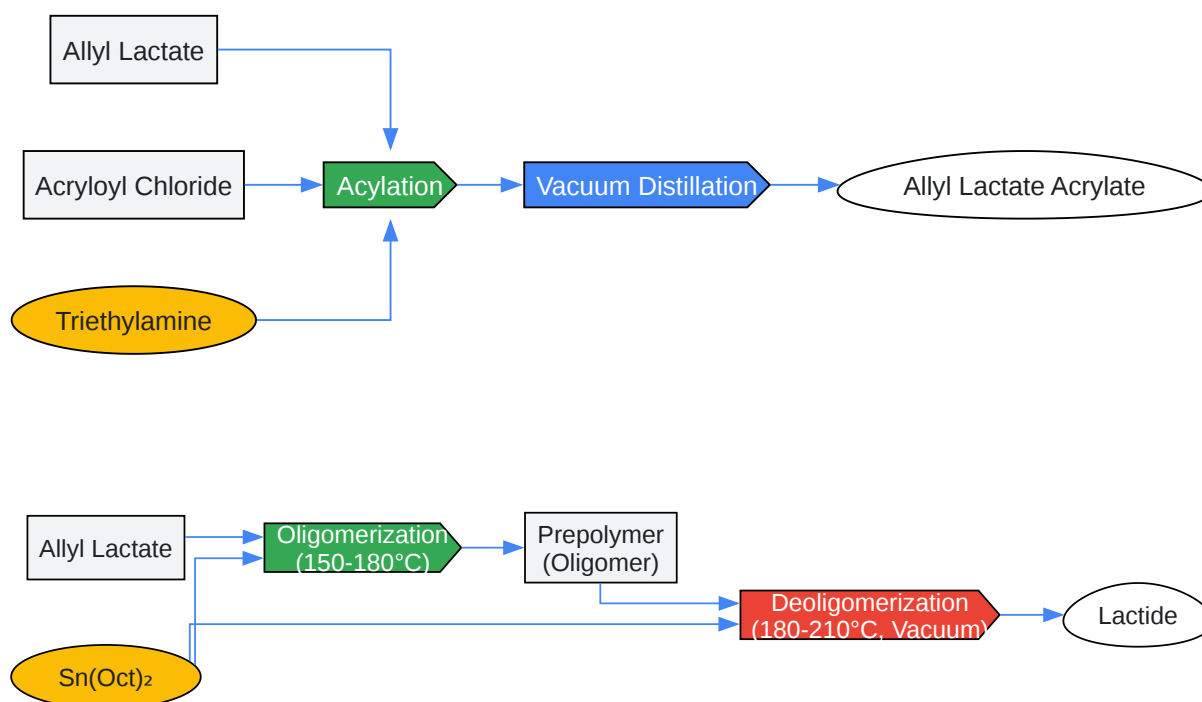
## Applications in Polymer Chemistry

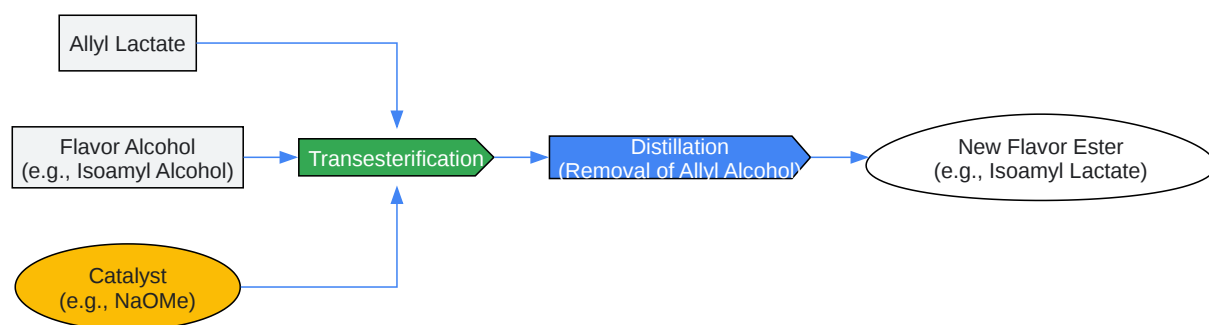
**Allyl lactate** serves as a valuable precursor for the synthesis of functional and biodegradable polymers. Its allyl group can be readily converted to an acrylate functionality, which can then undergo polymerization.

## Synthesis of Allyl Lactate Acrylate

The hydroxyl group of **allyl lactate** can be esterified with acryloyl chloride to yield **allyl lactate acrylate**, a monomer suitable for radical polymerization.

Experimental Workflow: Synthesis of **Allyl Lactate Acrylate**





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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Allyl Lactate: A Versatile Bio-based Platform for Fine Chemical Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347069#applications-of-allyl-lactate-in-the-synthesis-of-fine-chemicals]

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